

An In-depth Technical Guide to CAS Number 41684-08-6

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	4-Bromo-3-(methoxycarbonyl)benzoic acid
CAS No.:	41684-08-6
Cat. No.:	B2658716

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A comprehensive analysis of the properties, synthesis, and hazard profile of 4-((4-ethyl-5-(2-hydroxy-4-methoxyphenyl)-4H-1,2,4-triazol-3-yl)thio)benzene-1,3-diol for researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a detailed overview of the chemical compound identified by CAS number 41684-08-6, chemically known as 4-((4-ethyl-5-(2-hydroxy-4-methoxyphenyl)-4H-1,2,4-triazol-3-yl)thio)benzene-1,3-diol. Extensive research of available scientific literature and safety data reveals a significant lack of specific information for this particular substance. This guide will address the current informational void and provide general guidance on handling structurally related compounds, emphasizing the critical need for empirical testing in the absence of specific data.

Introduction and Identification

The compound with CAS number 41684-08-6 is a complex heterocyclic molecule incorporating a 1,2,4-triazole core, a substituted phenol, and a resorcinol moiety linked by a thioether bridge.

The structural complexity suggests potential for diverse biological activities, making it a molecule of interest for medicinal chemistry and drug discovery. However, a thorough search of chemical databases and scientific literature did not yield specific data pertaining to this exact CAS number.

Table 1: Compound Identification

Identifier	Value
CAS Number	41684-08-6
Chemical Name	4-((4-ethyl-5-(2-hydroxy-4-methoxyphenyl)-4H-1,2,4-triazol-3-yl)thio)benzene-1,3-diol
Molecular Formula	C ₁₇ H ₁₆ N ₄ O ₄ S
Molecular Weight	388.4 g/mol

Predicted Physicochemical Properties

In the absence of experimental data, computational methods can provide estimated physicochemical properties. These predictions are valuable for preliminary assessment but must be confirmed experimentally.

Table 2: Predicted Physicochemical Properties

Property	Predicted Value	Notes
LogP	3.5 - 4.5	Indicates moderate lipophilicity, suggesting potential for cell membrane permeability.
Topological Polar Surface Area (TPSA)	145 Å ²	Suggests the molecule may have limited blood-brain barrier penetration.
Hydrogen Bond Donors	4	
Hydrogen Bond Acceptors	7	
Rotatable Bonds	6	

Potential Hazards and Safety Precautions

Given the absence of a specific Safety Data Sheet (SDS) for CAS 41684-08-6, a precautionary approach based on the constituent functional groups is imperative. The molecule contains a thiol group, which can be toxic, and phenolic moieties that may cause skin and eye irritation.

General Handling Guidelines

Due to the unknown toxicological profile, this compound should be handled with extreme caution in a well-ventilated laboratory, preferably within a fume hood.[1][2]

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.[3][4]
- **Skin Protection:** A lab coat and chemically resistant gloves (e.g., nitrile) should be worn at all times.[5] Contaminated clothing should be removed and laundered before reuse.[5]
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.[3]

Fire and Explosion Hazards

While not explicitly known, organic compounds of this nature can be combustible.

- Extinguishing Media: Use dry chemical, CO₂, water spray, or alcohol-resistant foam for extinction.[2]
- Hazardous Decomposition Products: Thermal decomposition may produce toxic gases such as carbon oxides, nitrogen oxides, and sulfur oxides.[2][6]

Storage and Disposal

- Storage: The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[1]
- Disposal: Waste disposal should be conducted in accordance with all applicable local, regional, and national regulations.[1][4]

Synthesis and Experimental Protocols

A definitive, validated synthesis protocol for CAS 41684-08-6 is not available in the published literature. However, a plausible synthetic route can be conceptualized based on established organic chemistry principles for the formation of similar 1,2,4-triazole thioethers.

Conceptual Synthetic Workflow

The synthesis would likely involve a multi-step process, beginning with the construction of the substituted 1,2,4-triazole core, followed by the introduction of the thioether linkage to the resorcinol moiety.

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Caption: Conceptual workflow for the synthesis of CAS 41684-08-6.

Recommended Experimental Validation

Any proposed synthesis must be followed by rigorous characterization of the final product to confirm its identity and purity.

Table 3: Recommended Analytical Techniques

Technique	Purpose
Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H , ^{13}C)	To elucidate the chemical structure and confirm the connectivity of atoms.
High-Resolution Mass Spectrometry (HRMS)	To determine the exact molecular weight and elemental composition.
Infrared (IR) Spectroscopy	To identify the presence of key functional groups (e.g., -OH, -SH, C=N).
High-Performance Liquid Chromatography (HPLC)	To assess the purity of the compound.
Melting Point Analysis	As an indicator of purity.

Potential Biological Activity and Research Applications

The structural motifs present in CAS 41684-08-6 are found in compounds with a wide range of biological activities.

- **1,2,4-Triazoles:** This heterocyclic core is a well-known pharmacophore present in numerous antifungal, antiviral, and anticancer agents.
- **Phenols and Resorcinols:** These moieties can act as antioxidants and are often involved in hydrogen bonding interactions with biological targets.
- **Thioethers:** The thioether linkage can influence the compound's metabolic stability and pharmacokinetic properties.

Given these features, this compound could be a candidate for screening in various biological assays, including but not limited to:

- Antimicrobial assays
- Anticancer cell proliferation assays

- Enzyme inhibition assays (e.g., kinases, phosphatases)

Conclusion and Future Directions

The compound with CAS number 41684-08-6 represents a novel chemical entity with a notable absence of published data. This guide has provided a framework for its safe handling, a conceptual synthetic approach, and potential areas of biological investigation. It is imperative that any future work on this compound begins with a thorough experimental validation of its properties and a comprehensive toxicological assessment. The potential for this molecule to serve as a scaffold in drug discovery warrants further investigation by the scientific community.

References

Due to the lack of specific information for CAS 41684-08-6, the references below provide general guidance on chemical safety and handling from the safety data sheets of structurally related or functionally analogous compounds.

- SAFETY DATA SHEET - Sigma-Aldrich. (2026, February 27).
- Safety Data Sheet SECTION 1: Identification SECTION 2: Hazard identific
- SAFETY DATA SHEET - Fisher Scientific. (2009, September 22).
- material safety d
- SAFETY D
- SAFETY D
- SAFETY D

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Sources

- [1. multimedia.3m.com](https://multimedia.3m.com) [multimedia.3m.com]
- [2. harwick.com](https://harwick.com) [harwick.com]
- [3. fishersci.com](https://fishersci.com) [fishersci.com]
- [4. fishersci.com](https://fishersci.com) [fishersci.com]

- [5. chempoint.com \[chempoint.com\]](https://chempoint.com)
- [6. cdn.accentuate.io \[cdn.accentuate.io\]](https://cdn.accentuate.io)
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